

Epitalon TFA stability storage conditions

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Compound Focus: Epitalon (TFA)

Cat. No.: S8371684

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Stability & Storage Specifications

The table below summarizes the essential quantitative data for the storage and stability of Epitalon TFA.

Property	Specification
Molecular Formula	C ₁₆ H ₂₃ F ₃ N ₄ O ₁₁ [1] [2]
Molecular Weight	504.37 g/mol [1] [2]
Recommended Storage	Sealed storage, away from moisture and light [1].
Long-Term Storage (Powder)	-80°C for up to 2 years [1].
Short-Term Storage (Powder)	-20°C for up to 1 year [1].
Solubility in DMSO	250 mg/mL (495.67 mM) [1].
Solubility in Water	100 mg/mL (198.27 mM) [1].

Experimental Handling & Reconstitution Protocols

Proper handling is critical for maintaining peptide integrity. Here are detailed methodologies for key experimental procedures.

Peptide Reconstitution

- **Calculations:** Before reconstitution, calculate the required volume of solvent to achieve your desired working concentration using the molecular weight (504.37 g/mol) and the solubility limits [1].
- **Solvent Preparation:** Use newly opened, high-quality solvents. For **DMSO**, ensure it is anhydrous and hygroscopic to avoid water absorption. For aqueous solutions (e.g., **PBS or sterile water**), use sterile, ultra-pure water (18MΩ-cm H₂O is recommended) [1] [3].
- **Reconstitution:** Add the solvent directly to the vial of lyophilized powder. Gently swirl or pulse vortex the vial to dissolve the peptide. **Avoid vigorous shaking** to prevent peptide denaturation or foaming [1].
- **Sterile Filtration:** For cell culture work, filter the reconstituted solution through a **0.22 µm filter** to ensure sterility before use [4].

Stock Solution Storage

- **Aliquoting:** Upon reconstitution, immediately aliquot the stock solution into working volumes to avoid repeated freeze-thaw cycles [3].
- **Storage Conditions:** Store aliquots at:
 - **-80°C** for up to **6 months** [1].
 - **-20°C** for up to **1 month** [1].
 - For short-term use, a reconstituted solution can be stored at **4°C** for **2-7 days** [3].
- **Carrier Protein:** For enhanced long-term stability of dilute solutions, adding a carrier protein like **0.1% HSA or BSA** is recommended [3].

Troubleshooting Common Issues

Issue	Possible Cause	Solution
Low solubility or precipitate formation	Solvent quality, improper handling	Use fresh, high-purity solvents. Gently swirl, do not shake. Warm the solution slightly if necessary.
Loss of biological activity	Repeated freeze-thaw cycles, improper storage temperature	Always aliquot stock solutions. Adhere strictly to recommended storage temperatures.

Issue	Possible Cause	Solution
Cloudy solution after reconstitution	Microbial contamination, non-sterile solvent	Use sterile-filtered solvents and aseptic technique. Filter the solution through a 0.22 μm filter.

In Vivo Administration Preparation

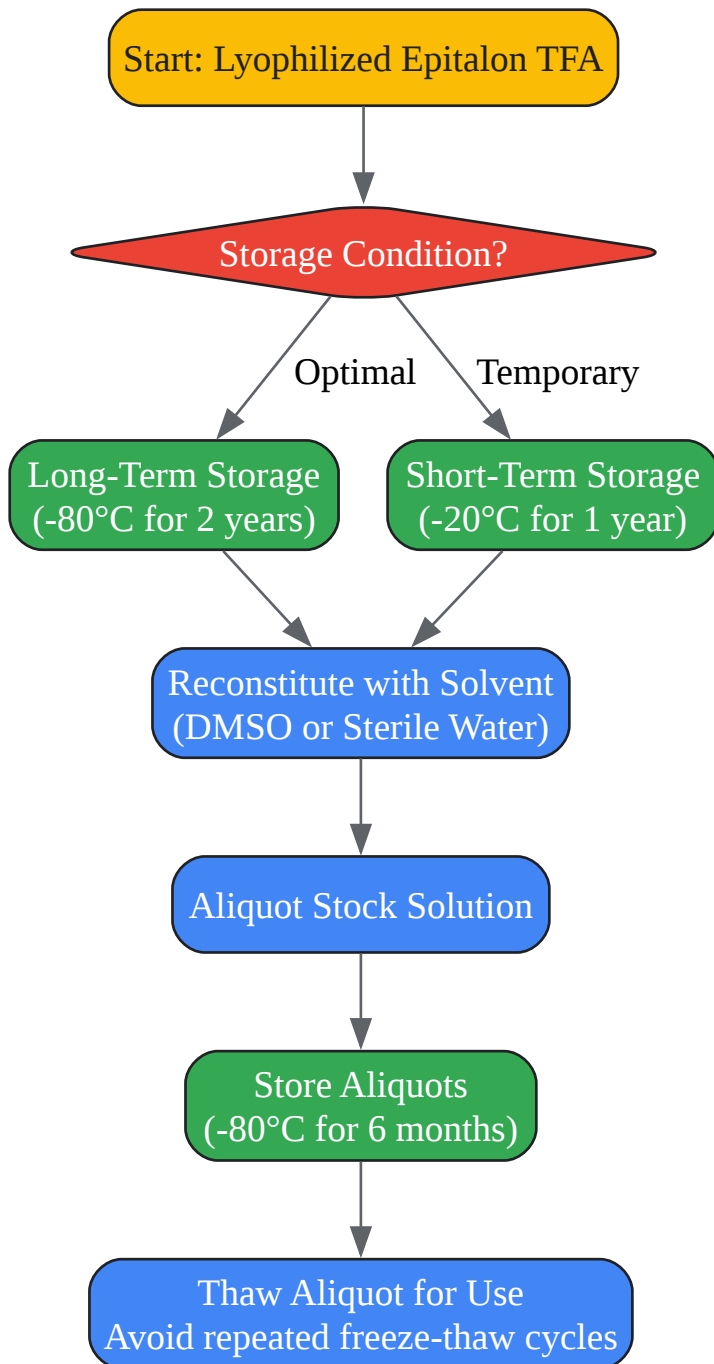
For animal studies, here is a standard protocol for preparing a vehicle solution for subcutaneous injection, based on data from supplier handling instructions [1].

Protocol: Preparation for Subcutaneous Injection in Mice

This protocol yields a clear solution of ≥ 2.08 mg/mL.

- **Prepare Stock Solution:** Dissolve Epitalon TFA in DMSO to a concentration of 20.8 mg/mL.
- **Mix with PEG300:** Add 100 μL of the DMSO stock solution to 400 μL of PEG300. Mix evenly.
- **Add Surfactant:** To the DMSO/PEG300 mixture, add 50 μL of Tween-80. Mix evenly.
- **Dilute to Final Volume:** Add 450 μL of saline (0.9% sodium chloride in ddH₂O) to adjust the volume to 1 mL. Mix thoroughly.
- **Final Solution:** The final vehicle composition is **10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline**.

The workflow for proper storage and handling is summarized in the diagram below.



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Key Considerations for Researchers

- **Purity and Validation:** Source your Epitalon TFA from reputable suppliers that provide HPLC-validated purity data (often $\geq 98\%$) to ensure experimental reproducibility [2].

- **Salt Form Awareness:** Be aware that Epitalon TFA is the trifluoroacetate salt. The TFA counterion enhances solubility but may have cellular toxicity concerns in vivo that are not fully characterized [2].
- **Experimental Controls:** Always include appropriate vehicle controls in your experiments, especially when using complex solvent mixtures like the one described for in vivo administration.

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References

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